

Effect of polymer morphology on Octrizole migration.

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Compound of Interest

Compound Name: Octrizole
CAS No.: 3147-75-9
Cat. No.: B046696

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Technical Support Center: Polymer Additive Migration Topic: Effect of Polymer Morphology on **Octrizole** (UV-329) Migration Ticket ID: OCT-MIG-001 Status: Open Assigned Specialist: Senior Application Scientist (Polymer Physics & Safety Compliance)[\[1\]](#)

Executive Summary: The Morphology-Migration Nexus

Welcome to the technical support hub for **Octrizole** (CAS: 3147-75-9).[\[1\]](#) You are likely here because your migration data is inconsistent, or you are attempting to optimize a formulation for regulatory compliance (FDA/EFSA).

The Core Mechanism: **Octrizole** is a lipophilic benzotriazole UV absorber (

).[\[1\]](#) It does not diffuse through crystalline regions. It migrates exclusively through the amorphous phase of your polymer matrix. Therefore, any variable that alters the amorphous-to-crystalline ratio (morphology)—such as cooling rates, annealing, or orientation—will exponentially impact the diffusion coefficient (

).[\[1\]](#)

Module 1: Diagnostic Hub (Troubleshooting Q&A)

Q1: Why do I see "burst release" of Octrizole in my injection-molded PP samples but not in extruded films?

Diagnosis: Skin-Core Morphology Variation.[1] Technical Explanation: Injection molding creates a "skin-core" structure.[1] The molten polymer touching the cold mold wall cools instantly, freezing in a highly amorphous state (low crystallinity) with high free volume. The core cools slowly, allowing crystals to grow.

- The Problem: **Octrizole** in the amorphous skin migrates rapidly (burst effect) because there are no crystalline tortuosity barriers.
- The Fix:
 - Annealing: Post-process anneal your parts (e.g., 24h @ 70°C for PP) to increase skin crystallinity.
 - Nucleating Agents: Add nucleators to speed up crystallization at the surface during molding.

Q2: My migration kinetics do not follow Fickian diffusion (Linear vs.). Why?

Diagnosis: Solvent-Induced Crystallization (SIC) or Swelling.[1][2] Technical Explanation: If you are using aggressive food simulants like Ethanol 95% or Isooctane:

- Swelling: The simulant penetrates the amorphous phase, plasticizing the chains and increasing free volume. This changes

during the test, violating Fick's constant-

assumption.
- SIC: In polyesters (PET/PLA), solvents can induce crystallization in the amorphous phase. As crystals form, they squeeze **Octrizole** out, causing a non-Fickian "dumping" of the additive into the simulant.

- Actionable Step: Switch to a migration cell with continuous stirring to minimize boundary layer effects, and perform a "swelling check" by weighing the polymer before and after simulant exposure.

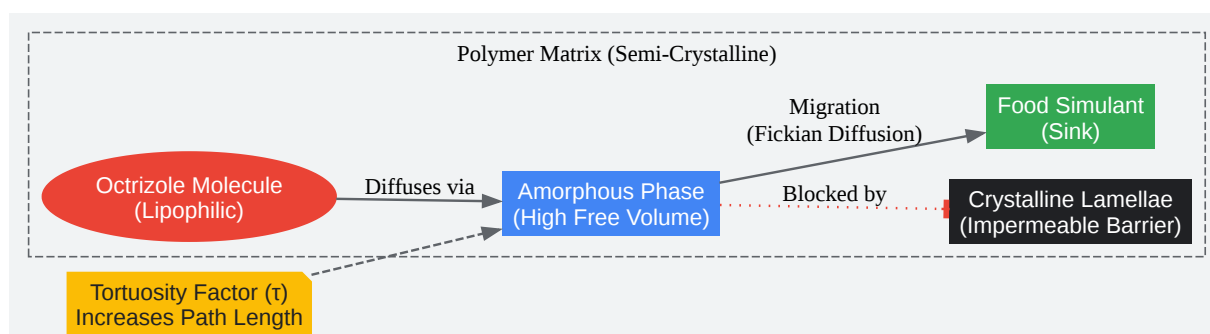
Q3: Why is Octrizole migration higher in my random copolymer (RCP) compared to the homopolymer (HP), despite similar densities?

Diagnosis: Chain Regularity & Amorphous Continuity. Technical Explanation: Even if densities are similar, the continuity of the amorphous phase differs.

- Homopolymers: Form large, perfect spherulites. The amorphous regions are constrained (rigid amorphous fraction).
- Copolymers: Comonomers (e.g., ethylene in PP) disrupt crystal regularity. This creates a "mobile amorphous fraction" (MAF) with higher chain mobility. **Octrizole** diffuses through MAF orders of magnitude faster than through rigid amorphous fractions.

Module 2: The Mechanistic Pathway (Visualization)

The following diagram illustrates the "Tortuosity Factor." In high-crystallinity polymers, **Octrizole** must navigate a tortuous path around impermeable lamellae, effectively increasing the path length and reducing the apparent diffusion coefficient.



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Caption: Schematic of **Octrizole** diffusion. Crystalline regions act as obstacles, forcing the molecule to take a longer (tortuous) path through the amorphous phase.[2]

Module 3: Experimental Protocols

Protocol A: Differential Scanning Calorimetry (DSC) for Morphology Validation

Before running a migration test, you must quantify the crystallinity (

) of your sample.

- Sample Prep: Cut a 5-10 mg sample from the surface (0-100 μm depth) and the core of your specimen.[1]
- Instrument: Calibrated DSC (Indium standard).
- Cycle:
 - Heat: 25°C
 - 300°C @ 10°C/min (First Heat - CRITICAL: This reveals the morphology as processed).[1]
 - Note: Do not use the Second Heat data for migration correlation, as that reflects the material's inherent properties, not the specific morphology affecting migration.
- Calculation:
 - [1]
 - : Enthalpy of melting.
 - : Enthalpy of cold crystallization (if seen).
 - : Reference enthalpy (e.g., 207 J/g for PP, 140 J/g for PET).

Protocol B: Kinetic Migration Testing (Total Immersion)

Standardized for lipophilic additives.^[1]

- Specimen: Films or plaques of known surface area () and thickness ().
- Simulant: Ethanol 95% (Fatty food substitute) or Isooctane (Alternative).
 - Why? **Octrizole** has low water solubility (). Aqueous simulants will yield false negatives due to saturation.
- Condition: 40°C (Standard) or 60°C (Accelerated).
- Sampling: Remove aliquots at hours.
- Quantification: HPLC-UV (See Protocol C).
- Data Fitting: Plot vs .
 - Calculate Diffusion Coefficient () using the simplified Crank equation for early stage ():
^[1]

Protocol C: HPLC Quantification of Octrizole

- Column: C18 Reverse Phase (e.g., 150mm x 4.6mm, 5µm).
- Mobile Phase: Acetonitrile:Water (90:10 v/v) isocratic.^[1]

- Flow Rate: 1.0 mL/min.
- Detector: UV @ 300-340 nm (**Octrizole** ngcontent-ng-c1989010908="" _ngghost-ng-c3017681703="" class="inline ng-star-inserted"> is approx 300-350 nm).[1]
- Retention Time: Expect ~5-8 mins depending on column length.

Module 4: Comparative Data (Reference Values)

The table below summarizes how morphology impacts the Diffusion Coefficient (

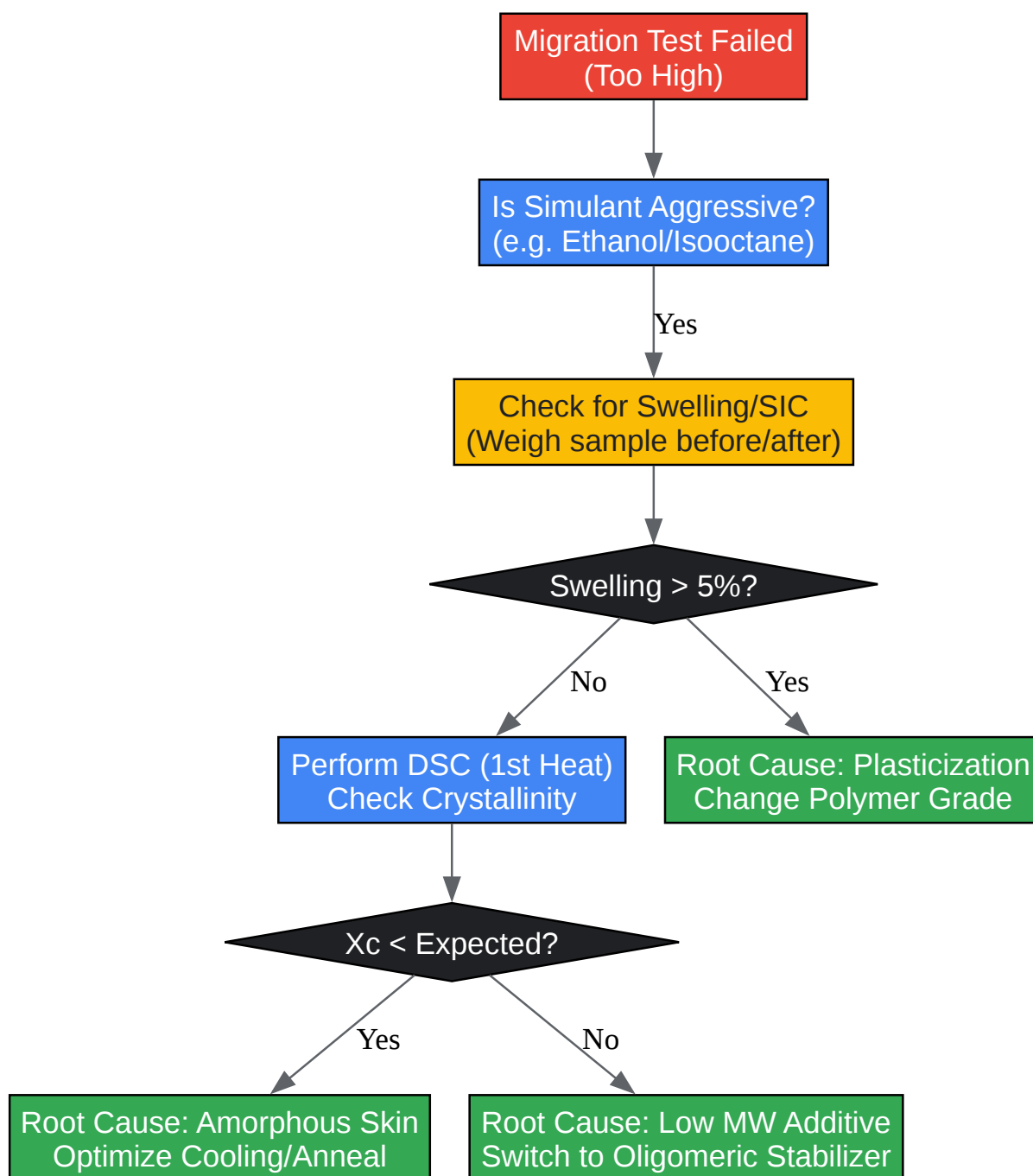
) of benzotriazole-type absorbers (like **Octrizole**) at 40°C.

Polymer Matrix	Morphology State	Crystallinity ()	Est. Diffusion Coeff. () [cm²/s]	Migration Risk
LDPE	Branched / Low Density	40-50%		High
HDPE	Linear / High Density	70-80%		Low
PP (Quenched)	Amorphous Skin	<40%		High (Burst)
PP (Annealed)	Recrystallized	>60%		Low
PET (Amorphous)	Glassy / Transparent	<5%		Very Low
PET (Bottle)	Strain-Induced Crystals	25-30%		Negligible

Note: Data derived from generalized benzotriazole migration studies in polyolefins and polyesters.

Module 5: Workflow Logic

Use this logic flow to determine if morphology is the root cause of your migration failure.



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Caption: Diagnostic logic flow for identifying morphology-based migration failures.

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